

Chemical properties of isobutylidenediurea

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Compound of Interest

Compound Name: *Isobutylidenediurea*

Cat. No.: *B1196803*

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Chemical Identity and Physical Properties

Isobutylidenediurea is an organic compound synthesized from the condensation reaction of isobutyraldehyde and urea.[\[1\]](#)[\[2\]](#) It is primarily used as a slow-release nitrogen fertilizer in agriculture.[\[1\]](#)

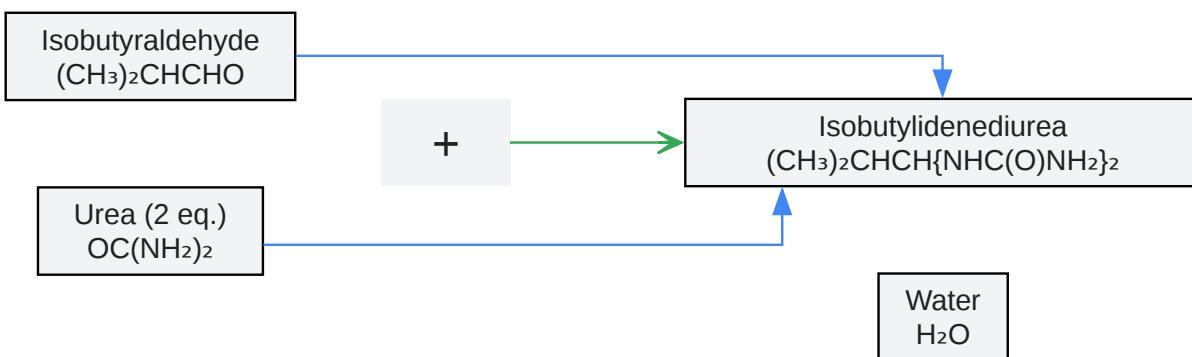
Table 1: General Chemical and Physical Properties of **Isobutylidenediurea**

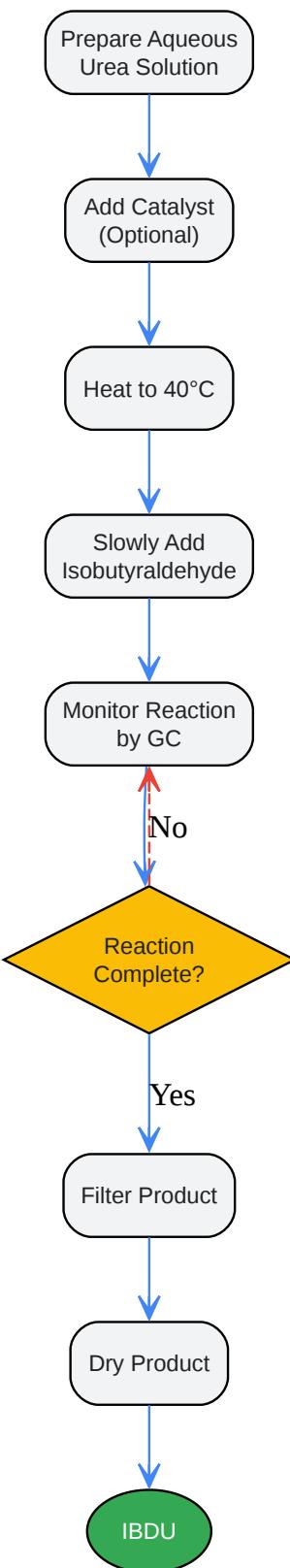
| Property | Value | Reference |
|---------------------|--|---------------------|
| IUPAC Name | N,N''-(2-Methylpropane-1,1-diyl)diurea | [1] |
| Synonyms | Isodur, Diureidoisobutane, Isobutylenediurea | [1] |
| CAS Number | 6104-30-9 | [1] |
| Molecular Formula | C ₆ H ₁₄ N ₄ O ₂ | [1] |
| Molar Mass | 174.204 g/mol | [1] |
| Appearance | White crystalline solid/powder | [1] |
| Melting Point | Approximately 205 °C | [3] |
| Solubility in water | Low | [1] |
| Purity (typical) | ≥ 90% | |

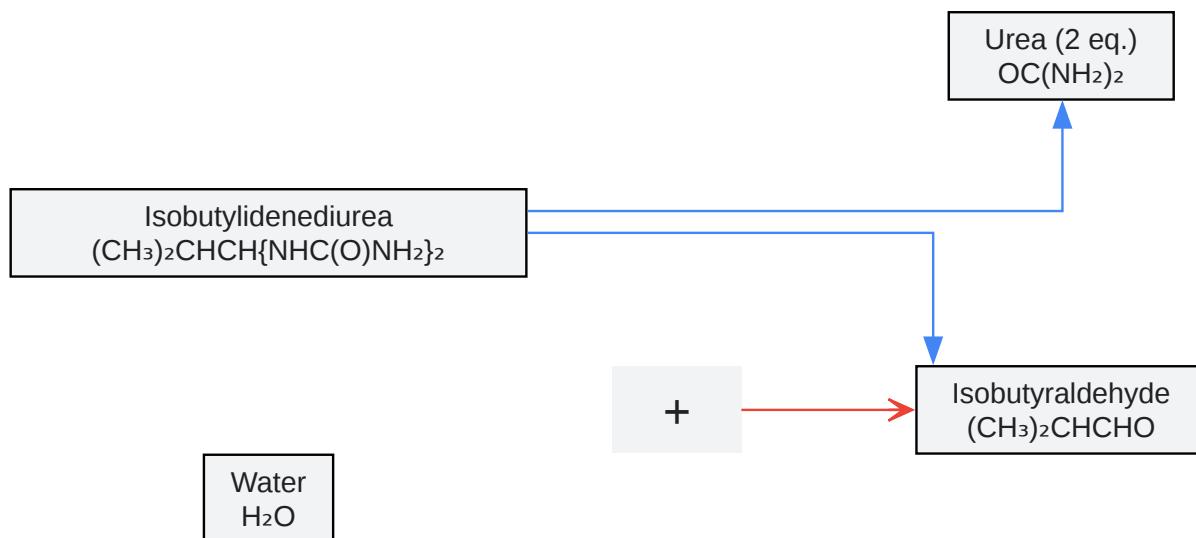
Synthesis of Isobutylidenediurea

The primary method for synthesizing **isobutylidenediurea** is through the condensation reaction of isobutyraldehyde with two equivalents of urea.^[1] This reaction is typically carried out in an aqueous solution.

Synthesis Reaction Pathway







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References

- 1. Isobutylidenediurea - Wikipedia [en.wikipedia.org]
- 2. US4062890A - Process for manufacture of isobutylidene diurea - Google Patents [patents.google.com]
- 3. WO2014016745A1 - Process for the preparation of isobutylidene diurea - Google Patents [patents.google.com]
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